

Personal protective equipment for handling 4,4'-Diaminoctafluorobiphenyl

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Compound of Interest

Compound Name: **4,4'-Diaminoctafluorobiphenyl**

Cat. No.: **B085828**

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Essential Safety and Handling Guide for 4,4'-Diaminoctafluorobiphenyl

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4,4'-Diaminoctafluorobiphenyl** (CAS No. 1038-66-0). Adherence to these procedures is essential for ensuring the safety of all laboratory personnel and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

4,4'-Diaminoctafluorobiphenyl is a chemical that requires careful handling due to its potential health hazards. It is known to cause skin and eye irritation and may cause respiratory irritation.^{[1][2]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Required PPE:

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles or a face shield. [2]	To protect against splashes and dust that can cause serious eye irritation. [1] [2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat are mandatory. [3] For extensive handling, consider a disposable chemical-resistant coverall. [4] [5]	To prevent skin contact which can cause irritation. [1] [2]
Respiratory Protection	Use a NIOSH-approved air-purifying respirator with an appropriate particulate filter if dust is generated or if working in a poorly ventilated area. [3] [4] [6]	To avoid inhalation of dust which may cause respiratory tract irritation. [2]
Foot Protection	Closed-toe shoes, preferably chemical-resistant boots. [4] [7]	To protect feet from potential spills.

Quantitative Safety Data

Property	Value	Reference
Melting Point	175-177 °C	[1] [2]
Boiling Point	279.4±35.0 °C (Predicted)	[1]
Molecular Formula	C12H4F8N2	[1] [2]
Molecular Weight	328.16 g/mol	[1] [2]
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1] [2]

Operational Plan: Step-by-Step Handling Protocol

Engineering Controls: All work with **4,4'-Diaminoctafluorobiphenyl** should be conducted in a well-ventilated chemical fume hood.^[3] An eyewash station and a safety shower must be readily accessible.^[3]

Step 1: Preparation

- Before handling, ensure all required PPE is properly donned.
- Verify that the chemical fume hood is functioning correctly.
- Assemble all necessary equipment and reagents within the fume hood to minimize movement in and out of the containment area.

Step 2: Handling

- Avoid the formation of dust and aerosols.^[2]
- If transferring the solid, use a spatula or other appropriate tool to minimize dust generation.
- For weighing, use a tared and sealed container within the fume hood.

Step 3: Post-Handling

- Thoroughly wash hands and any exposed skin with soap and water after handling.^[8]
- Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Remove PPE in the designated area, avoiding contamination of clean spaces.

Disposal Plan

Waste Collection:

- Collect all waste material, including contaminated PPE and disposable equipment, in a designated, clearly labeled, and sealed container.^[3]

- Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.

Disposal Method:

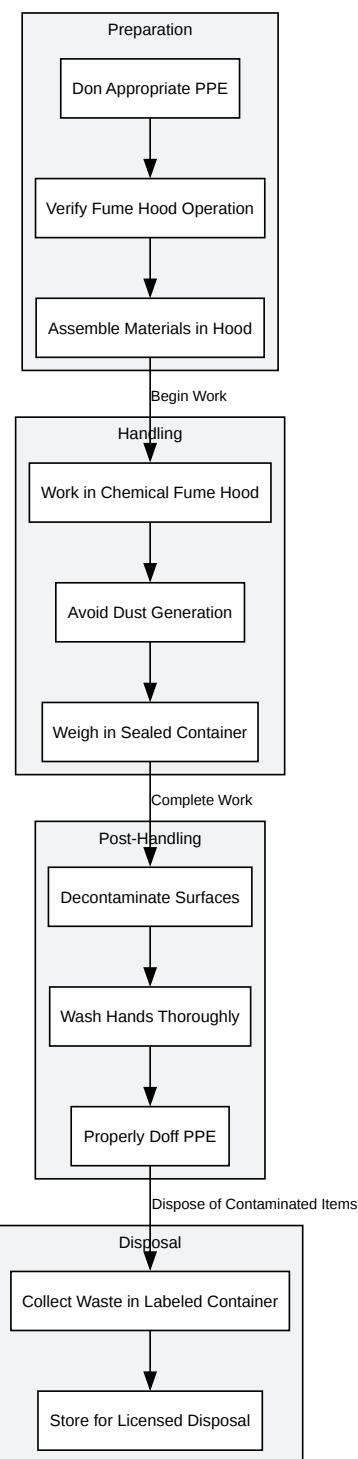
- The recommended method of disposal is incineration by a licensed and approved waste disposal facility.[3][8]
- Do not allow the product to enter drains or the environment.[2][8]

Emergency Procedures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water.[2] [8] If skin irritation occurs, seek medical attention.[8]
- In case of eye contact: Rinse cautiously with water for several minutes.[2][8] Remove contact lenses if present and easy to do. Continue rinsing.[8] If eye irritation persists, get medical advice/attention.[8]
- If inhaled: Move the person to fresh air and keep them in a position comfortable for breathing.[2][8] Call a poison center or doctor if you feel unwell.[8]
- If swallowed: Rinse mouth with water.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.

Workflow Diagram

Safe Handling Workflow for 4,4'-Diaminoctafluorobiphenyl

[Click to download full resolution via product page](#)**Caption: Safe Handling Workflow for 4,4'-Diaminoctafluorobiphenyl.**

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